Moricizine (Morpholine-D8): Chemical Properties & Bioanalytical Guide

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Compound of Interest

Compound Name:	*Moricizine (morpholine-D8)*
Cat. No.:	*B1160144*

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Abstract

Moricizine (morpholine-D8) is a deuterated analog of the Class IC antiarrhythmic agent Moricizine. Enriched with eight deuterium atoms on the morpholine ring, it serves as the definitive Internal Standard (IS) for LC-MS/MS quantification. Its physicochemical behavior mirrors the unlabeled drug (D0) during extraction and chromatography, while its mass shift (+8 Da) ensures interference-free spectral resolution. This guide outlines its structural properties, synthesis logic, and a validated workflow for bioanalytical applications.

Chemical Identity & Structural Analysis

The utility of Moricizine-D8 relies on the stability of the deuterium label. The label is located on the morpholine ring, which is metabolically stable during the short timeframes of analytical extraction, preventing "label loss" or back-exchange.

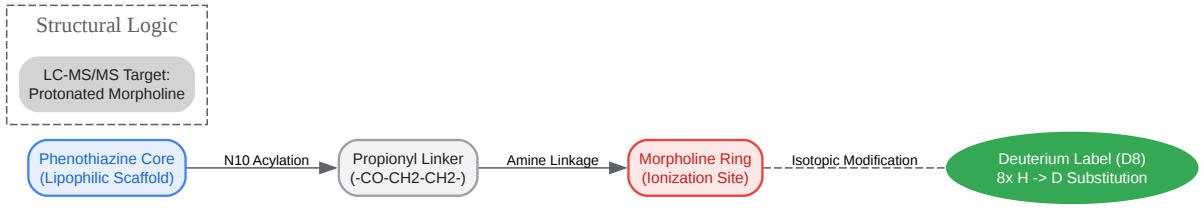
Physicochemical Properties Table

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Property	Moricizine (Unlabeled / D0)	Moricizine-D8 (IS)
IUPAC Name	Ethyl [10-(3-morpholin-4-ylpropanoyl)-10H-phenothiazin-2-yl]carbamate	Ethyl [10-(3-(2,2,3,3,5,5,6,6-d8-morpholin-4-yl)propanoyl)-10H-phenothiazin-2-yl]carbamate
CAS Number	31883-05-3 (HCl salt: 29560-58-5)	N/A (Specific to isotope manufacturer)
Formula	$C_{22}H_{25}N_3O_4S$	$C_{22}H_{17}D_8N_3O_4S$
Molecular Weight	427.52 g/mol	435.57 g/mol (+8.05 Da)
pKa (Basic)	6.4 (Morpholine nitrogen)	~6.4 (Negligible isotope effect)
LogP	~3.0 (Lipophilic)	~3.0
Solubility	Soluble in MeOH, DMSO, DCM; Low in water	Identical
Appearance	White to off-white crystalline solid	White to off-white crystalline solid

Structural Visualization & Labeling

The following diagram illustrates the core phenothiazine structure and the specific site of deuteration on the morpholine ring.



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Figure 1: Structural assembly of Moricizine-D8 showing the phenothiazine core and the deuterated morpholine moiety.

Synthesis & Preparation Logic

Understanding the synthesis is crucial for troubleshooting impurities. Moricizine-D8 is typically synthesized via a convergent route to conserve the expensive deuterated starting material.

- Core Activation: The precursor Ethyl (10-(3-chloropropionyl)-10H-phenothiazin-2-yl)carbamate is prepared by acylating 2-carbethoxyamino-phenothiazine with 3-chloropropionyl chloride.
- Isotope Incorporation: This chloro-intermediate undergoes nucleophilic substitution with Morpholine-d8 (commercially available, >98% D).
- Purification: The final product is purified as the Hydrochloride (HCl) salt to ensure water solubility and stability.

Quality Control Check: Ensure the isotopic purity is ≥99% D to prevent "cross-talk" (unlabeled D0 present in the D8 standard), which would bias quantification curves.

Bioanalytical Application: LC-MS/MS Protocol

This protocol is designed for the quantification of Moricizine in human plasma using Moricizine-D8 as the Internal Standard.

Mass Spectrometry Parameters (MRM)

Moricizine ionizes efficiently in Positive Electrospray Ionization (ESI+) mode. The fragmentation is driven by the morpholine moiety.

- Primary Transition (Quantifier): Cleavage of the morpholino-ethyl side chain.
- Secondary Transition (Qualifier): Formation of the morpholine ring cation.

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Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Structural Origin of Fragment
Moricizine (D0)	428.2 $[M+H]^+$	114.1	25	Morpholino-ethyl cation ($C_7H_{14}NO^+$)
428.2 $[M+H]^+$	86.1	35	Morpholine ring ($C_4H_8NO^+$)	
Moricizine-D8 (IS)	436.2 $[M+H]^+$	122.1	25	D8-Morpholino-ethyl cation
436.2 $[M+H]^+$	94.1	35	D8-Morpholine ring	

Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is superior to protein precipitation for Moricizine as it removes phospholipids that cause matrix effects.

Reagents:

- Extraction Solvent: MTBE (Methyl tert-butyl ether) or Ethyl Acetate:Hexane (50:50).
- Internal Standard Spiking Solution: Moricizine-D8 (100 ng/mL in MeOH).

Protocol Steps:

- Aliquot: Transfer 100 µL of plasma into a clean glass tube.
- Spike: Add 10 µL of Moricizine-D8 IS solution. Vortex briefly.
- Alkalinize: Add 50 µL of 0.1 M NaOH or Ammonium Hydroxide (pH ~10). Note: Moricizine is a base (pKa 6.4); high pH ensures it is uncharged and extracts into the organic layer.
- Extract: Add 2 mL of MTBE. Vortex vigorously for 5 minutes.

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- Separate: Centrifuge at 3,000 x g for 5 minutes to separate phases.
- Transfer: Flash freeze the aqueous (bottom) layer in a dry ice/acetone bath and pour off the organic (top) layer into a fresh tube.
- Dry: Evaporate the organic solvent under nitrogen at 40°C.
- Reconstitute: Dissolve residue in 100 µL of Mobile Phase (see below).

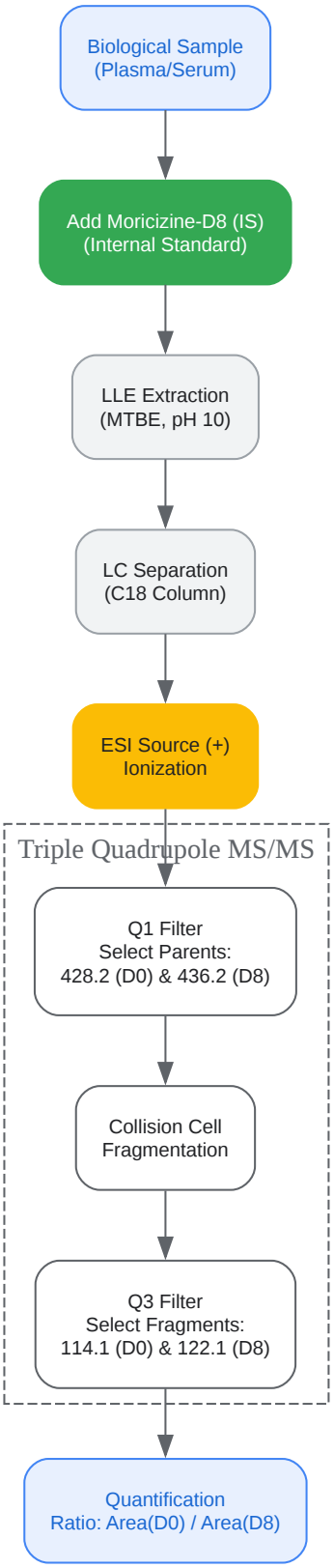
Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax), 2.1 x 50 mm, 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0.0 min: 10% B
  - 3.0 min: 90% B
  - 3.5 min: 90% B
  - 3.6 min: 10% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.

Experimental Workflow Diagram

The following diagram details the logical flow from sample to data, highlighting the critical role of the D8 standard in correcting variability.

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Figure 2: LC-MS/MS workflow utilizing Moricizine-D8 for ratiometric quantification.

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